

Teuvincenone B: A Comprehensive Technical Guide on its Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: *Teuvincenone B*

Cat. No.: *B8250907*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Teuvincenone B, a diterpenoid natural product, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a detailed overview of the physicochemical properties of **Teuvincenone B**, along with an exploration of its biological activities, focusing on its role as an anticancer agent and a protein kinase inhibitor. This document aims to serve as a comprehensive resource for researchers and professionals involved in drug discovery and development.

Physicochemical Properties of Teuvincenone B

A thorough understanding of the physicochemical properties of a compound is fundamental for its development as a therapeutic agent. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. The key physicochemical parameters for **Teuvincenone B** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₄ O ₅	[1][2]
Molecular Weight	344.40 g/mol	[1][2]
Boiling Point	585.2 ± 50.0 °C at 760 mmHg	[2]
Density	1.4 ± 0.1 g/cm ³	[2]
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, and Ethyl Acetate.	[2]
Appearance	Yellow Powder	[2]

Table 1: Physicochemical Properties of **Teuvincenone B**

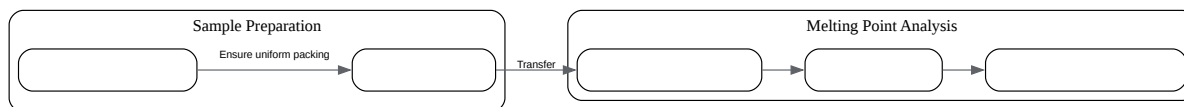
Experimental Protocols

Standardized experimental protocols are crucial for the accurate and reproducible determination of physicochemical properties. Below are detailed methodologies for key experiments.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity. A common method for its determination is the capillary melting point technique.

Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of a solid compound.

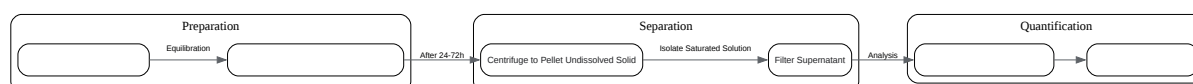
Protocol:

- **Sample Preparation:** A small amount of the solid sample is finely ground to ensure uniform heat distribution.
- **Capillary Tube Packing:** The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. A slower heating rate (1-2 °C per minute) is used near the expected melting point to ensure accuracy.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range represents the melting point of the substance.

Determination of Solubility

The "shake-flask" method is a widely used technique to determine the equilibrium solubility of a compound in a specific solvent.

Workflow for Solubility Determination



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Caption: Workflow for the shake-flask method of solubility determination.

Protocol:

- **Equilibration:** An excess amount of the solid compound is added to a known volume of the solvent in a sealed container. The mixture is agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is centrifuged to pellet the undissolved solid. The supernatant, which is the saturated solution, is then carefully filtered to remove any remaining solid particles.
- **Quantification:** The concentration of the solute in the clear filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC). The resulting concentration represents the solubility of the compound in that solvent at the specified temperature.

Biological Activity of Teuvincenone B

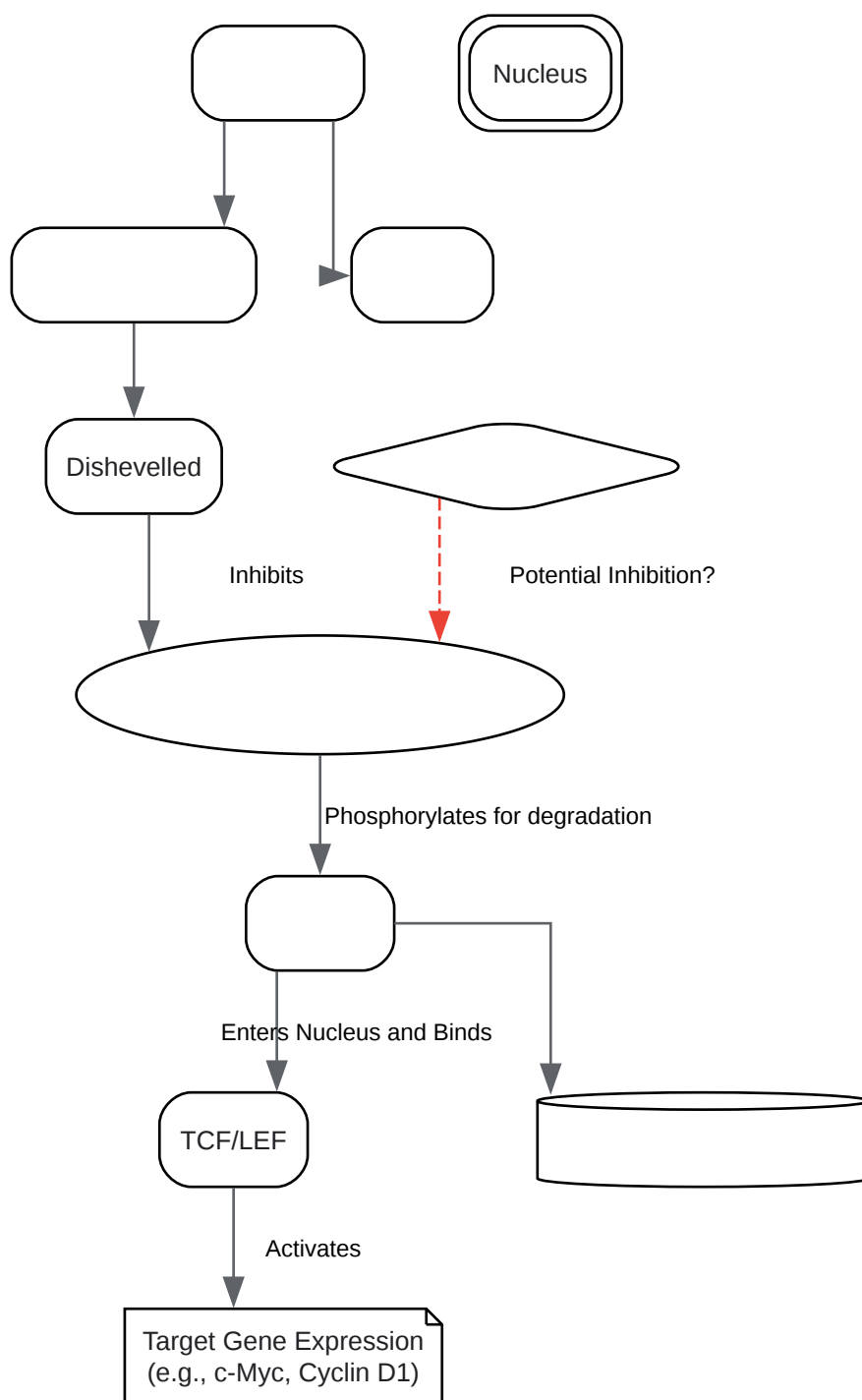
Teuvincenone B has been identified as a compound with potent anticancer properties.^[1] Its mechanism of action is believed to involve the inhibition of protein kinases, which are key regulators of cellular processes often dysregulated in cancer.^[1]

Anticancer Activity and Potential Signaling Pathway Modulation

While the precise molecular targets of **Teuvincenone B** are still under investigation, its role as a protein kinase inhibitor suggests potential modulation of critical cancer-related signaling pathways such as the Wnt/ β -catenin and PI3K/Akt/mTOR pathways. These pathways are frequently hyperactivated in various cancers, leading to uncontrolled cell proliferation, survival, and metastasis.

Hypothesized Inhibition of the Wnt/ β -catenin Signaling Pathway

The Wnt/ β -catenin pathway plays a crucial role in cell fate determination, proliferation, and differentiation. Its aberrant activation is a hallmark of many cancers. A potential mechanism by which **Teuvincenone B** could exert its anticancer effects is through the inhibition of key kinases within this pathway, leading to the degradation of β -catenin and the subsequent downregulation of target genes that promote tumor growth.

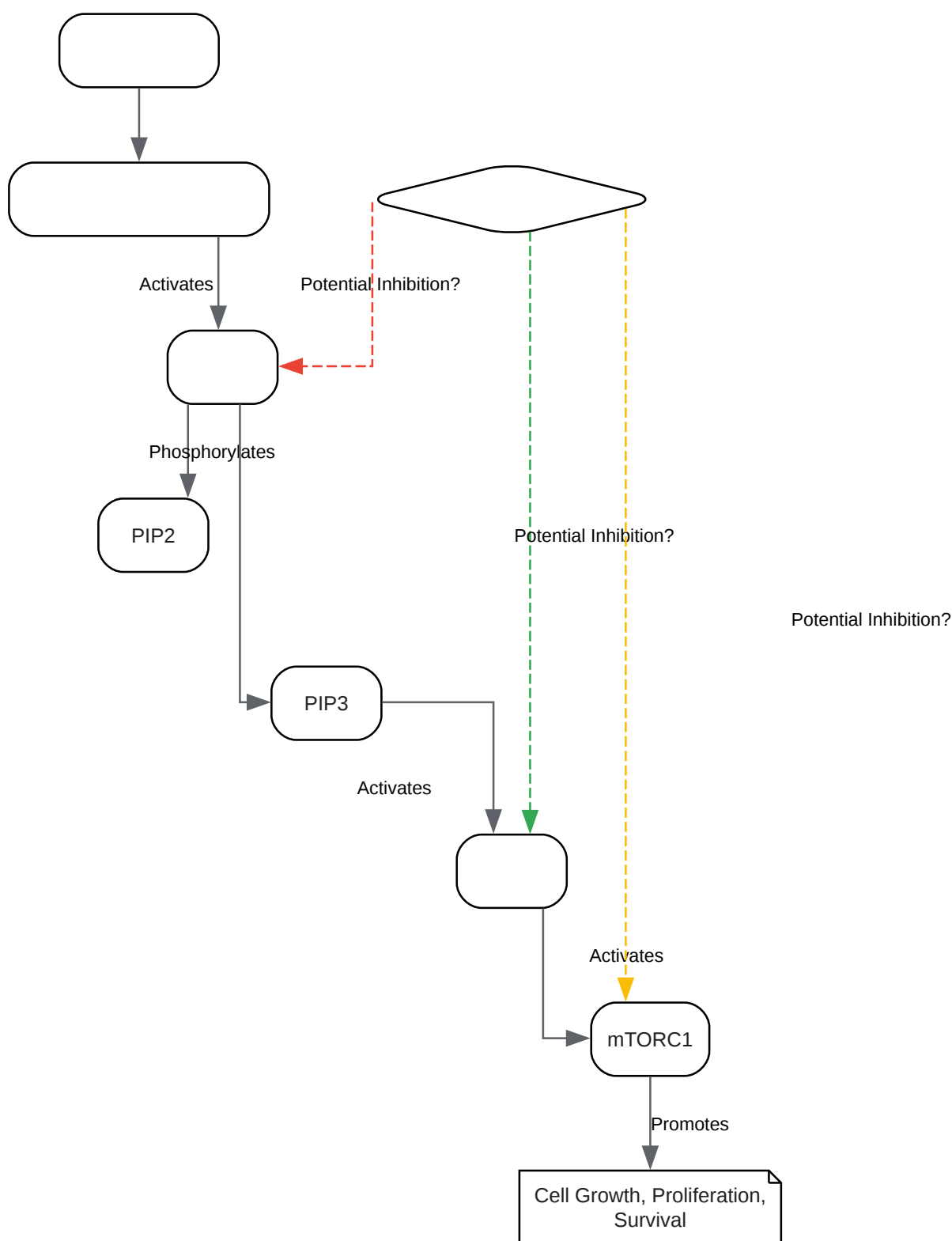


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Caption: A potential mechanism of Wnt/ β -catenin pathway inhibition by **Teuvincenone B**.

Hypothesized Inhibition of the PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a central regulator of cell growth, proliferation, and survival. Its dysregulation is a common event in cancer. **Teuvincenone B**, as a protein kinase inhibitor, may target one or more kinases in this pathway, such as PI3K, Akt, or mTOR, thereby blocking downstream signaling and inhibiting cancer cell growth and survival.



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Caption: A potential mechanism of PI3K/Akt/mTOR pathway inhibition by **Teuvincenone B**.

Conclusion

Teuvincenone B presents a promising scaffold for the development of novel anticancer therapeutics. This guide has summarized its key physicochemical properties and provided an overview of its biological activity as a protein kinase inhibitor. Further research is warranted to elucidate the specific molecular targets of **Teuvincenone B** and to fully understand its mechanism of action in modulating cancer-related signaling pathways. Such studies will be instrumental in advancing this natural product towards clinical applications.

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